Technical Guide: Spectroscopic Profiling of (1S)-1-(3-chlorophenyl)propan-1-ol

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Compound of Interest

Compound Name:	*(1S)-1-(3-chlorophenyl)propan-1-ol*
CAS No.:	*172748-80-0*
Cat. No.:	*B186332*

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Executive Summary

(1S)-1-(3-chlorophenyl)propan-1-ol (CAS: 32019-30-0 for racemic) is a chiral benzylic alcohol serving as a critical building block in the synthesis of norepinephrine reuptake inhibitors and other CNS-active agents. Its structural integrity and stereochemical purity are paramount, as the biological activity of derived pharmaceuticals (e.g., atomoxetine analogs, bupropion metabolites) is strictly enantiomer-dependent. This guide provides a definitive reference for its identification via NMR, MS, IR, and Chiral HPLC.

Compound Identity & Physicochemical Profile[1][2][3][4][5][6]

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Property	Detail
IUPAC Name	(1S)-1-(3-chlorophenyl)propan-1-ol
Common Names	(S)-3'-Chloro-1-phenyl-1-propanol; (S)-α-Ethyl-3-chlorobenzyl alcohol
CAS Number	32019-30-0 (Racemic); Note: Specific enantiomer CAS is often indexed under the racemate in commercial catalogs, though 172748-80-0 is sometimes used for the (S)-isomer.[1]
Molecular Formula	C H ClO
Molecular Weight	170.64 g/mol
Chirality	(S)-Enantiomer (typically levorotatory,)
Appearance	Colorless to pale yellow viscous oil

Synthesis & Stereochemistry

The most robust route to the (1S)-enantiomer is the biocatalytic asymmetric reduction of 3'-chloropropiophenone. Unlike chemical reduction (e.g., NaBH

) which yields a racemate, enzymatic reduction using Ketoreductases (KREDs) or Alcohol Dehydrogenases (ADHs) ensures high enantiomeric excess (>99% ee).

Biocatalytic Pathway

The reaction utilizes an NADPH-dependent reductase (e.g., from Saccharomyces cerevisiae or Rhodococcus) to deliver a hydride to the si-face of the ketone, yielding the (S)-alcohol.

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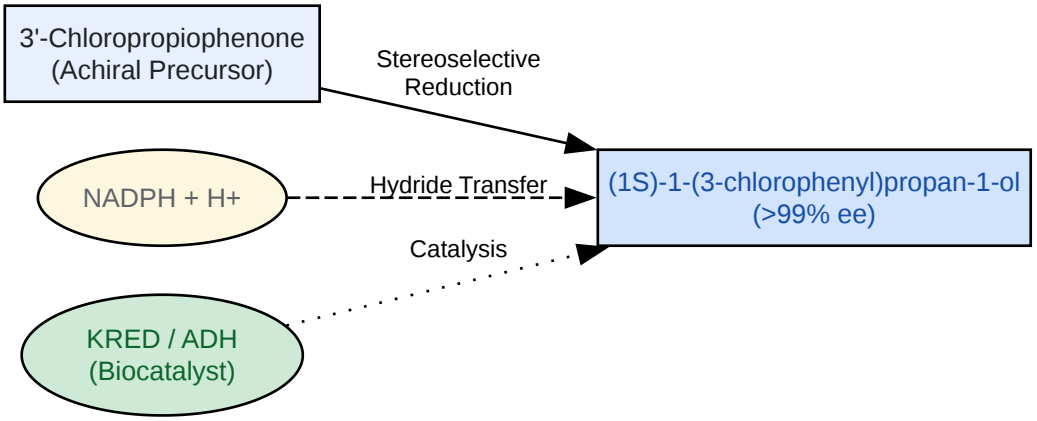

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Figure 1: Enzymatic reduction pathway ensuring (S)-configuration.

Spectroscopic Characterization

The following data establishes the structural identity of the compound.

Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum is characterized by the distinct benzylic methine triplet and the splitting of the ethyl group.

Table 1:

H NMR Data (400 MHz, CDCl

)

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.35 – 7.15	Multiplet (m)	4H	Ar-H	Aromatic ring protons (positions 2, 4, 5, 6).
4.58	Triplet (t)	1H	Ar-CH(OH)-	Benzylic proton. Deshielded by OH and Ring. Hz.
1.85 – 1.65	Multiplet (m)	2H	-CH -CH	Methylene protons. Diastereotopic nature may show complex splitting.
0.92	Triplet (t)	3H	-CH -CH	Terminal methyl group. Hz.
2.10	Broad Singlet (br s)	1H	-OH	Hydroxyl proton (shift varies with concentration).

Table 2:

C NMR Data (100 MHz, CDCl

)

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Shift (, ppm)	Assignment	Notes
146.5	Ar-C1 (Quaternary)	Ipso carbon attached to the alkyl chain.
134.4	Ar-C3 (Quaternary)	Carbon attached to Chlorine.
129.8, 127.6, 126.2, 124.1	Ar-C (Methine)	Remaining aromatic carbons.
73.8	Ar-CH(OH)-	Benzylic carbinol carbon.
31.9	-CH -	Methylene carbon.
10.1	-CH	Methyl carbon.

Mass Spectrometry (MS)

The mass spectrum follows a characteristic fragmentation pattern for benzylic alcohols, dominated by

-cleavage.

- Molecular Ion (M

  ): m/z 170 (observed) / 172 (3:1 ratio due to

  Cl/

  Cl).

- Base Peak: m/z 141 (Loss of Ethyl group).

- Key Fragments:

  - m/z 152 (M

    - H

O): Dehydration peak.

- m/z 141/143: [Cl-Ph-CH=OH]

  (Alpha cleavage, loss of C

  H

).

- m/z 77: [C

  H

  ]

  (Phenyl cation, if Cl is lost).

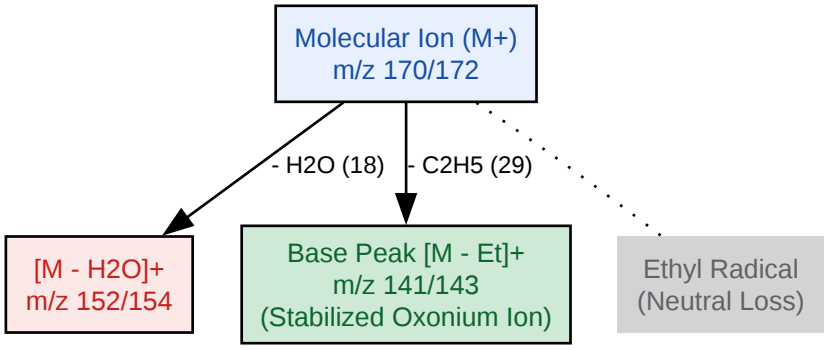

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Figure 2: Primary fragmentation pathway via Electron Impact (EI).

Infrared Spectroscopy (IR)

- O-H Stretch: 3350–3450 cm

  (Broad, strong).

- C-H Stretch (Aromatic): 3050–3100 cm

  .

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- C-H Stretch (Aliphatic): 2850–2960 cm

  .

- C=C Ring Stretch: 1570, 1595 cm

  .

- C-Cl Stretch: ~1080 cm

  (Characteristic of aryl chlorides).

Analytical Quality Control

To validate the (1S) configuration, Chiral HPLC is required. Optical rotation provides a secondary check but is concentration-dependent.

Optical Rotation[2]

- Specific Rotation

  : Typically negative (-) for the (S)-isomer of 1-phenylpropanols.

- Note: While the exact literature value varies by solvent, the (R)-enantiomer of the ethanol analog is (+) (approx +17.6°). Thus, (S)-1-(3-chlorophenyl)propan-1-ol is expected to be levorotatory.

Chiral HPLC Method

- Column: Daicel Chiralcel OD-H or AD-H (Polysaccharide based).
- Mobile Phase: Hexane : Isopropanol (95:5 to 90:10).
- Flow Rate: 0.5 – 1.0 mL/min.
- Detection: UV @ 210 nm or 254 nm.
- Selectivity: The (S)-enantiomer typically elutes after the (R)-enantiomer on OD-H columns (verify with racemic standard).

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References

- Biocatalytic Synthesis:Asymmetric synthesis of (S)-3-chloro-1-phenyl-1-propanol using Saccharomyces cerevisiae reductase. PubMed. Link
- Spectroscopic Data (Analog):Synthesis and characterization of chiral benzylic alcohols. Royal Society of Chemistry (Supp. Info). Link
- Compound Database:1-(3-Chlorophenyl)propan-1-ol Properties. PubChem / NIH. Link
- Chiral Separation:Chiral HPLC Separations Guide. Phenomenex.[2] Link

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Sources

- 1. 3-Amino-1-(3-chlorophenyl)propan-1-ol | C9H12ClNO | CID 64983170 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. phx.phenomenex.com [phx.phenomenex.com]
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